

Basic Red 13: A Review of its Applications in Biological Research

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Compound of Interest

Compound Name: Basic Red 13

Cat. No.: B1666102

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Introduction

Basic Red 13, also known by its Colour Index name C.I. 48015 and various trade names such as Astrazon Pink FG, is a cationic dye belonging to the methine class.^{[1][2]} With the chemical formula $C_{22}H_{26}Cl_2N_2$ and a molecular weight of 389.36 g/mol, it presents as a gray powder that dissolves in water to form a pink solution.^{[1][3]} While primarily utilized in the textile industry for dyeing acrylic fibers, **Basic Red 13** is also cited for its use in biological staining.^[3] This guide provides a comprehensive review of the available scientific literature on **Basic Red 13**, focusing on its chemical properties, and discusses the current landscape of its application in biological research.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Basic Red 13** is presented in Table 1. The dye is sparingly soluble in water, with a reported solubility of 10-14 g/L, and this solubility is not significantly affected by temperature.^[1] It appears as a pink color in aqueous solutions, turns yellow in sulfuric acid, and becomes a diluted red-orange upon further dilution.^[1]

Property	Value	References
C.I. Name	Basic Red 13, 48015	[1]
CAS Number	3648-36-0	[1][3]
Chemical Formula	C ₂₂ H ₂₆ Cl ₂ N ₂	[1][3]
Molecular Weight	389.36 g/mol	[1][3]
Appearance	Gray powder	[1]
Color in Water	Pink	[1]
Solubility in Water	10-14 g/L	[1]
Synonyms	Astrazon Pink FG, Cationic Pink FG, 2-[p-[(2-Chloroethyl)methylamino]styryl]-1,3,3-trimethyl-3H-indolium chloride	[1][3]
Molecular Structure	Methine class	[1]

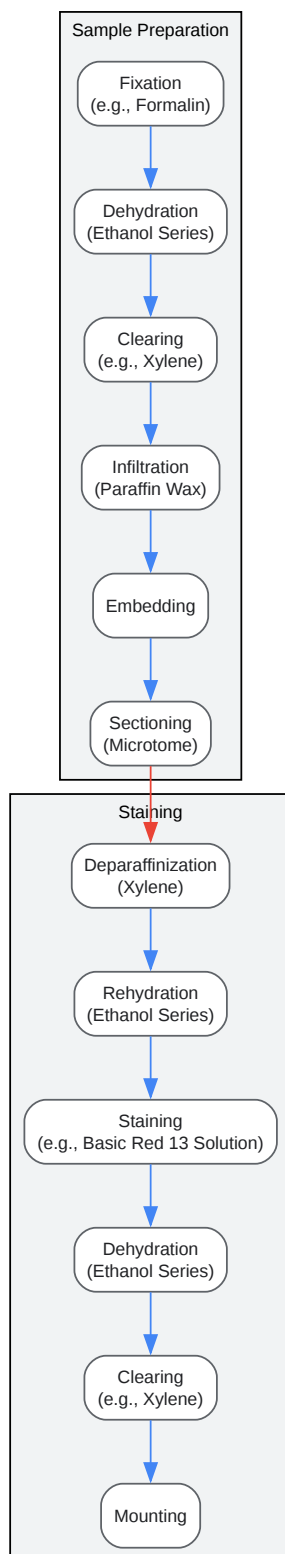
Applications in Biological Research

Despite being mentioned as a biological stain in commercial and safety data sheets, a comprehensive review of peer-reviewed scientific literature reveals a notable absence of specific applications and detailed protocols for the use of **Basic Red 13** in biological research. While its cationic nature suggests a potential for binding to negatively charged molecules within cells, such as nucleic acids, its actual use as a cellular or tissue stain is not well-documented in academic publications.

General Staining Workflow

In the absence of specific protocols for **Basic Red 13**, a general workflow for histological staining is provided below. This diagram illustrates the typical steps involved in preparing a tissue sample for microscopic examination.

General Histological Staining Workflow



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A generalized workflow for the preparation and staining of tissue samples for microscopy.

Toxicology

Due to the limited availability of toxicological data for **Basic Red 13**, this section will discuss the toxicology of a similarly named but structurally distinct compound, Disperse Red 13 (C.I. 11115, CAS 3180-81-2). It is crucial to note that Disperse Red 13 is an azo dye, not a methine dye, and therefore the toxicological properties may differ significantly.

Studies on Disperse Red 13 have indicated potential mutagenic and cytotoxic effects. Research has shown that Disperse Red 13 can induce chromosomal damage in human lymphocytes and has shown mutagenic activity in the Salmonella/microsome assay. Furthermore, it has been demonstrated to decrease mitochondrial activity in HepG2 cells.

It is imperative that researchers exercise caution and consult the specific Safety Data Sheet (SDS) for **Basic Red 13** (C.I. 48015) before use and handle it in accordance with good laboratory practices.

Conclusion

Basic Red 13 is a methine dye with well-documented applications in the textile industry. While it is often listed as a biological stain, there is a significant lack of published scientific literature detailing its use in biological research. This guide has summarized the available chemical and physical data for **Basic Red 13**. The absence of established protocols and experimental data in biological systems suggests that its application in this field is not widespread or well-established. Researchers interested in the potential use of **Basic Red 13** as a biological stain would need to undertake foundational research to determine its staining properties, specificity, and potential toxicity in various biological models. Future studies would be necessary to establish protocols for its use and to understand its mechanism of action at a cellular level.

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